

In-Depth Technical Guide: Synthesis and Formulation of Pyramat Insecticide

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Compound of Interest

Compound Name: *Pyramat*

Cat. No.: *B1618082*

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Introduction

Pyramat, chemically known as 6-methyl-2-propyl-4-pyrimidinyl dimethylcarbamate, is a carbamate insecticide.^[1] Carbamate pesticides are derivatives of carbamic acid and function by inhibiting the acetylcholinesterase (AChE) enzyme in insects, leading to the accumulation of the neurotransmitter acetylcholine and subsequent nerve and muscle dysfunction.^[1] This class of insecticides was broadly introduced in agriculture and for public health purposes, with carbaryl being one of the first and most widely used members since 1956.^[1] **Pyramat** is a synthetic compound utilized in various settings, including homes, gardens, and agriculture, for the control of a range of insect pests.^[1]

This technical guide provides a comprehensive overview of the synthesis and formulation of **Pyramat**, including detailed experimental protocols, quantitative data (where publicly available), and visual representations of key processes to aid researchers and professionals in the field.

Chemical Synthesis of Pyramat

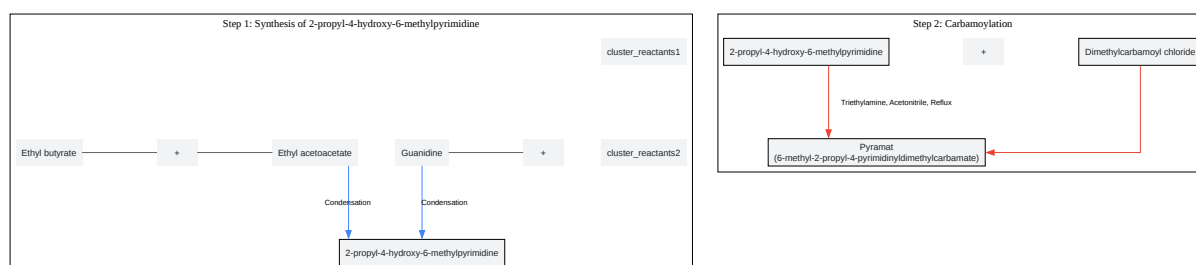
The synthesis of **Pyramat** (6-methyl-2-propyl-4-pyrimidinyl dimethylcarbamate) is a multi-step process that involves the initial synthesis of a pyrimidine precursor followed by its reaction with a carbamoylating agent. While specific reaction conditions and yields for the industrial synthesis of **Pyramat** are proprietary, a plausible and chemically sound pathway can be

elucidated from analogous reactions in the chemical literature. The overall synthesis can be broken down into two main stages:

- Synthesis of 2-propyl-4-hydroxy-6-methylpyrimidine: This heterocyclic intermediate is formed through a condensation reaction.
- Carbamoylation of the pyrimidine intermediate: The hydroxyl group of the pyrimidine is reacted with dimethylcarbamoyl chloride to form the final **Pyramat** molecule.

Synthesis Pathway

The following diagram illustrates the proposed two-step synthesis of **Pyramat**.



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Proposed two-step synthesis pathway for **Pyramat** insecticide.

Experimental Protocols

2.2.1 Synthesis of 2-propyl-4-hydroxy-6-methylpyrimidine

This procedure is based on the general synthesis of substituted pyrimidines.

Materials:

- Ethyl butyrate
- Ethyl acetoacetate
- Guanidine hydrochloride
- Sodium ethoxide
- Ethanol
- Hydrochloric acid
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Heating mantle
- Magnetic stirrer

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve sodium ethoxide in absolute ethanol.
- A mixture of ethyl butyrate and ethyl acetoacetate is added dropwise to the sodium ethoxide solution with stirring.
- After the addition is complete, add guanidine hydrochloride to the mixture.
- The reaction mixture is refluxed for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- After the reaction is complete, the ethanol is removed under reduced pressure.
- The residue is dissolved in water and acidified with hydrochloric acid to precipitate the product.
- The crude 2-propyl-4-hydroxy-6-methylpyrimidine is filtered, washed with cold water, and dried.
- Recrystallization from a suitable solvent (e.g., ethanol/water mixture) can be performed for purification.

2.2.2 Synthesis of **Pyramat** (6-methyl-2-propyl-4-pyrimidinyl dimethylcarbamate)

This protocol is adapted from the synthesis of a structurally similar carbamate.

Materials:

- 2-propyl-4-hydroxy-6-methylpyrimidine
- Dimethylcarbamoyl chloride
- Triethylamine
- Acetonitrile (anhydrous)
- Standard laboratory glassware
- Heating mantle
- Magnetic stirrer

Procedure:

- In a dry round-bottom flask, suspend 2-propyl-4-hydroxy-6-methylpyrimidine in anhydrous acetonitrile.
- Add triethylamine to the suspension with stirring.
- To this mixture, add dimethylcarbamoyl chloride dropwise.

- The reaction mixture is then heated to reflux and maintained at this temperature for 2-4 hours.
- After cooling to room temperature, the triethylamine hydrochloride salt that has precipitated is removed by filtration.
- The solvent is evaporated from the filtrate under reduced pressure to yield the crude **Pyramat**.
- The crude product can be purified by recrystallization or column chromatography.

Physicochemical and Toxicological Properties

The following tables summarize the available physicochemical and toxicological data for **Pyramat**. It should be noted that detailed experimental data for **Pyramat** is not extensively available in the public domain.

Table 1: Physicochemical Properties of **Pyramat**

Property	Value	Reference
Chemical Formula	C ₁₁ H ₁₇ N ₃ O ₂	[1]
Molecular Weight	223.27 g/mol	[1]
Physical State	Data not available in public domain	
Melting Point	Data not available in public domain	
Boiling Point	Data not available in public domain	
Water Solubility	Data not available in public domain	
Vapor Pressure	Data not available in public domain	
Octanol-Water Partition Coefficient (Log P)	Data not available in public domain	

Table 2: Mammalian Toxicity of **Pyramat**

Toxicity Endpoint	Species	Value	Reference
Acute Oral LD ₅₀	Rat	Data not available in public domain	
Acute Dermal LD ₅₀	Rat/Rabbit	Data not available in public domain	
Inhalation LC ₅₀	Rat	Data not available in public domain	
Carcinogenicity	Data not available in public domain		

For context, other carbamate insecticides have a wide range of acute oral LD₅₀ values in rats, from highly toxic (e.g., aldicarb at 0.9 mg/kg) to slightly toxic (e.g., carbaryl at 307 mg/kg).

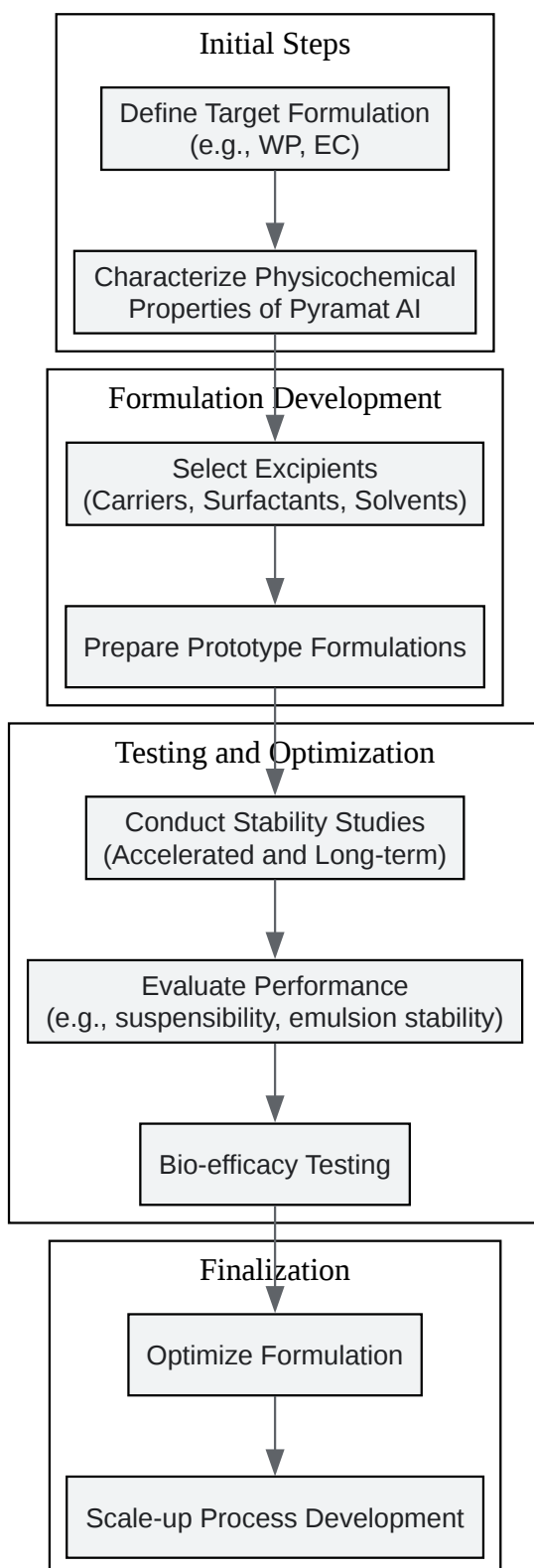
Table 3: Efficacy of **Pyramat** Against Selected Insect Pests

Target Pest	Assay Type	Efficacy Metric (e.g., LC ₅₀)	Value	Reference
Musca domestica (Housefly)	Topical/Feeding	Data not available in public domain		
Aedes aegypti (Yellow Fever Mosquito)	Larval Bioassay	Data not available in public domain		

Formulation of Pyramat Insecticide

The formulation of a pesticide active ingredient is crucial for its effective application and performance. **Pyramat**, as a carbamate insecticide, can be formulated in various ways, with Wettable Powders (WP) and Emulsifiable Concentrates (EC) being common choices.

Formulation Development Workflow



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General workflow for the development of a pesticide formulation.

Wettable Powder (WP) Formulation

Wettable powders are dry formulations that are mixed with water to form a suspension for spraying.

4.1.1 Experimental Protocol for WP Formulation

Materials:

- **Pyramat** (technical grade, finely ground)
- Inert carrier (e.g., kaolin clay, silica)
- Wetting agent (e.g., sodium lauryl sulfate)
- Dispersing agent (e.g., lignosulfonate)
- Blender/mixer
- Milling equipment (e.g., air mill)

Procedure:

- **Pre-blending:** In a suitable blender, combine the inert carrier, wetting agent, and dispersing agent. Mix until a homogenous powder is obtained.
- **Impregnation:** While mixing, slowly add the technical-grade **Pyramat** to the powder blend. Continue mixing to ensure uniform distribution of the active ingredient.
- **Milling:** Pass the blended powder through a milling apparatus to achieve the desired particle size distribution. This is a critical step for good suspensibility.
- **Quality Control:** The final product should be tested for properties such as suspensibility, wetting time, and active ingredient content.

Emulsifiable Concentrate (EC) Formulation

Emulsifiable concentrates are liquid formulations where the active ingredient is dissolved in a solvent with emulsifiers. They form an emulsion when mixed with water.[2]

4.2.1 Experimental Protocol for EC Formulation

Materials:

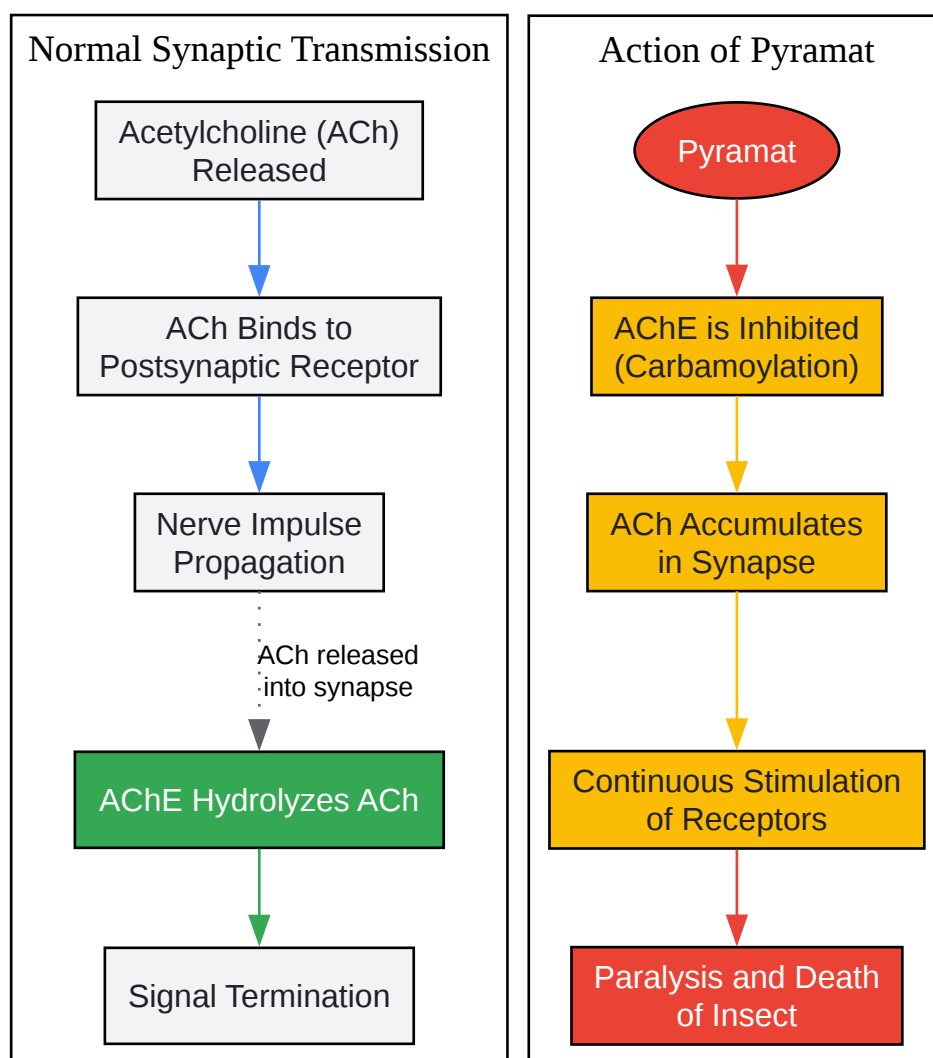
- **Pyramat** (technical grade)
- Solvent (e.g., aromatic hydrocarbon solvent like xylene or a more environmentally friendly alternative)
- Emulsifier blend (a mix of anionic and non-ionic surfactants)
- Stabilizer (if required)
- Jacketed mixing vessel with an agitator

Procedure:

- **Dissolution of Active Ingredient:** In the mixing vessel, dissolve the technical-grade **Pyramat** in the chosen solvent. Gentle heating may be applied if necessary to aid dissolution.
- **Addition of Emulsifiers:** Once the active ingredient is fully dissolved, add the pre-determined blend of emulsifiers to the solution with continuous agitation.
- **Homogenization:** Continue mixing until a clear, homogenous solution is obtained.
- **Quality Control:** The resulting EC formulation should be tested for its emulsion stability upon dilution with water of varying hardness, flash point, and storage stability at different temperatures.

Mode of Action

As a carbamate insecticide, **Pyramat**'s primary mode of action is the inhibition of the acetylcholinesterase (AChE) enzyme.^[1]



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Simplified signaling pathway illustrating the mode of action of **Pyramat**.

Conclusion

This technical guide provides a detailed overview of the synthesis and formulation of the carbamate insecticide **Pyramat**. While specific proprietary data on reaction conditions, yields, and detailed formulation recipes are not publicly available, this guide offers chemically sound and analogous protocols that can serve as a valuable resource for researchers and professionals in the field of pesticide science. The provided diagrams and structured data tables offer a clear and concise summary of the key aspects of **Pyramat**'s chemistry and application. Further research would be beneficial to fill the existing gaps in the public

knowledge base regarding the specific physicochemical and toxicological properties of this insecticide.

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